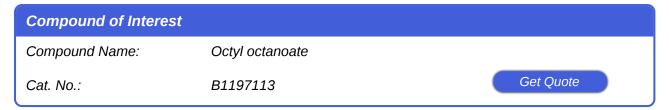




Octyl Octanoate as a Fragrance Carrier: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octyl octanoate is a fatty acid ester with the chemical formula C16H32O2.[1][2] It is a colorless liquid with a characteristic fruity, oily, and sweet odor.[3][4] Due to its low volatility, excellent solvent properties, and pleasant scent profile, **octyl octanoate** is widely utilized in the fragrance, cosmetic, and pharmaceutical industries.[1][5] This document provides detailed application notes and experimental protocols for the use of **octyl octanoate** as a fragrance carrier, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Octyl Octanoate

A comprehensive understanding of the physicochemical properties of **octyl octanoate** is crucial for its effective application as a fragrance carrier. The following table summarizes key quantitative data.



Property	Value	Reference
Molecular Formula	C16H32O2	[1][2]
Molecular Weight	256.42 g/mol	[2][3]
CAS Number	2306-88-9	[1][2]
Appearance	Colorless clear liquid	[4]
Odor Profile	Fruity, oily, fatty, waxy, sweet, with floral and wine-like nuances	[1][3]
Boiling Point	306.00 to 307.00 °C @ 760.00 mm Hg	[1][2]
Melting Point	-18 °C	[1][2]
Density	0.859 g/mL at 25 °C	[2][3]
Refractive Index	n20/D 1.435	[2][3]
Vapor Pressure	0.0001 hPa @ 20°C; 0.0002 hPa @ 25°C	[1]
Solubility	Soluble in alcohol; insoluble in water	[1]
Flash Point	139.44 °C (283.00 °F) TCC	[4][6]
logP (o/w)	6.5	[1]

Applications of Octyl Octanoate as a Fragrance Carrier

Octyl octanoate serves multiple functions in fragrance formulations:

• Solvent/Carrier: Its lipophilic nature makes it an excellent solvent for a wide range of aromatic compounds, ensuring a homogenous and stable fragrance concentrate.[5]



- Fixative: Due to its low vapor pressure, it helps to reduce the evaporation rate of more volatile fragrance components, thereby prolonging the scent's longevity on the skin or in the air.
- Emollient: In cosmetic applications, it provides a smooth, non-greasy feel on the skin, enhancing the sensory experience of the final product.[1]
- Scent-Modulating Agent: Its inherent fruity and oily notes can complement and round out fragrance compositions.[1]

Experimental Protocols Protocol for Preparation of a Fragrance Solution using Octyl Octanoate

This protocol describes the preparation of a simple fragrance solution for evaluation.

Materials:

- Octyl octanoate (fragrance grade)
- Fragrance oil or individual aroma chemicals
- Glass beakers
- Magnetic stirrer and stir bars
- Analytical balance
- Glass storage bottles

Procedure:

- Determine Concentration: Decide on the desired concentration of the fragrance oil in the octyl octanoate carrier. A common starting range is 10-30% (w/w) for fine fragrances.
- Weighing: Accurately weigh the required amount of octyl octanoate into a clean, dry glass beaker.



- Addition of Fragrance: While stirring the octyl octanoate on a magnetic stirrer, slowly add the pre-weighed fragrance oil or individual aroma chemicals.
- Mixing: Continue stirring until the solution is completely homogenous. This may take from a
 few minutes to an hour, depending on the solubility of the fragrance components. Gentle
 warming (to no more than 40°C) can be applied to aid dissolution if necessary, but caution
 should be exercised to avoid evaporation of volatile top notes.
- Maturation: Transfer the solution to a sealed glass bottle and allow it to mature for at least 48 hours in a cool, dark place. This allows the fragrance notes to meld and stabilize.
- Filtration (Optional): If any solid particles are observed, the solution can be filtered through a coarse filter paper.

Caption: Workflow for preparing a fragrance solution with **octyl octanoate**.

Protocol for Evaluating Fragrance Release and Longevity using Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a method to quantitatively assess the release of volatile fragrance compounds from an **octyl octanoate**-based solution over time.

Materials and Equipment:

- Fragrance solution in octyl octanoate
- Filter paper or skin-mimicking substrate
- Headspace vials with septa
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Solid-Phase Microextraction (SPME) fiber assembly (e.g., PDMS/DVB)
- Incubator or temperature-controlled chamber



Procedure:

- Sample Application: Apply a standardized amount (e.g., 10 μL) of the fragrance solution onto the substrate (filter paper) and place it inside a headspace vial.
- Equilibration and Sampling (Time 0): Immediately seal the vial and place it in an incubator at a controlled temperature (e.g., 32°C to simulate skin temperature). Allow the headspace to equilibrate for a set time (e.g., 15 minutes).
- SPME Extraction: Expose the SPME fiber to the headspace of the vial for a defined period (e.g., 20 minutes) to adsorb the volatile organic compounds (VOCs).
- GC-MS Analysis: Retract the fiber and immediately inject it into the GC-MS inlet for thermal
 desorption and analysis. The GC oven temperature program should be optimized to separate
 the fragrance components of interest. The MS will aid in the identification and quantification
 of each compound.
- Time-Course Analysis: Repeat steps 1-4 at various time intervals (e.g., 1, 2, 4, 6, 8, and 24 hours) using freshly prepared samples for each time point to create a fragrance release profile.
- Data Analysis: Analyze the chromatograms to identify and quantify the peak areas of the fragrance compounds at each time point. Plot the peak area (or concentration) of key fragrance molecules against time to determine the evaporation rate and longevity.

Caption: Workflow for evaluating fragrance release using Headspace GC-MS.

Protocol for Sensory Evaluation of Fragrance Longevity

This protocol provides a framework for assessing the perceived longevity of a fragrance by a trained sensory panel.

Materials:

- Fragrance solution in octyl octanoate
- Unscented blotter strips or skin of human volunteers



- Evaluation booths with controlled ventilation and lighting
- Data collection forms or software

Procedure:

- Panelist Training: Train a panel of assessors to recognize and rate the intensity of different fragrance notes on a standardized scale (e.g., a 10-point scale where 0 is no odor and 10 is a very strong odor).
- Sample Application: Apply a standardized amount of the fragrance solution to the blotter strips or the inner forearm of the panelists.
- Initial Evaluation (Time 0): Immediately after application, ask the panelists to evaluate the overall fragrance intensity and the intensity of the top, middle, and base notes.
- Time-Interval Evaluations: At predetermined time intervals (e.g., 30 minutes, 1, 2, 4, 6, 8 hours), have the panelists re-evaluate the fragrance intensity.
- Data Collection: Record the intensity ratings for each panelist at each time point.
- Data Analysis: Calculate the average intensity ratings at each time point and plot them to create a sensory decay curve. This provides a qualitative and semi-quantitative measure of fragrance longevity.

Caption: Workflow for sensory evaluation of fragrance longevity.

Safety Considerations

Octyl octanoate is generally considered safe for use in cosmetic and fragrance applications.[4] [6] However, as with any chemical, appropriate safety precautions should be taken:

- Good Laboratory Practice: Handle in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Skin Compatibility: While **octyl octanoate** itself is a known emollient, the final fragrance formulation should be tested for skin irritation and sensitization, especially when used in



leave-on products. Patch testing on human volunteers is a common method for assessing skin compatibility.

 Regulatory Compliance: Ensure that the use of octyl octanoate and any fragrance ingredients complies with relevant regional regulations and the standards set by organizations such as the International Fragrance Association (IFRA).

Conclusion

Octyl octanoate is a versatile and effective carrier for a wide variety of fragrance applications. Its favorable physicochemical properties, including low volatility and excellent solvency, contribute to the creation of stable and long-lasting fragrance formulations. The experimental protocols provided in this document offer a starting point for researchers and formulators to evaluate and optimize the performance of **octyl octanoate** as a fragrance carrier in their specific product development endeavors.

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